

A Comparative Performance Analysis of (-)-Ambroxide Trade Names: Ambrofix vs. Ambroxan

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Compound of Interest

Compound Name: (-)-Ambroxide

Cat. No.: B7821676

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For researchers, scientists, and professionals in drug development and fragrance chemistry, the selection of raw materials is paramount to achieving desired product profiles. **(-)-Ambroxide**, a key olfactive component of ambergris, is a widely used biodegradable fragrance ingredient available under various trade names, most notably Ambrofix by Givaudan and Ambroxan by Kao. While chemically identical (CAS 6790-58-5), subtle but significant differences in their manufacturing processes can influence their final performance characteristics, including olfactory profile, purity, and sustainability. This guide provides an objective comparison of these leading **(-)-Ambroxide** alternatives, supported by available technical data and detailed experimental methodologies for performance evaluation.

Physicochemical and Olfactory Properties

The primary distinction between Ambrofix and Ambroxan lies in their synthesis. Traditionally, **(-)-Ambroxide** is synthesized from sclareol, a component of clary sage.[1] Givaudan's Ambrofix, however, is produced via a multi-step bioconversion process starting from sugarcane, positioning it as a 100% renewable and more sustainable option.[2][3] While both products are presented as white crystalline solids, their olfactory profiles are often described with nuanced differences. Ambrofix is characterized as a powerful and stable ambery note, ideal for delivering an authentic ambergris scent.[2][4] Ambroxan is described as having a clean, warm ambergris note with woody and musky tonalities.[1]

Below is a summary of the available quantitative data for Ambroxif and other prominent (-)-**Ambroxide** products.

Property	Ambroxif (Givaudan)	Ambroxan (Kao)	Ambrox® Super (Firmenich)
CAS Number	6790-58-5	6790-58-5	6790-58-5
Molecular Formula	C ₁₆ H ₂₈ O	C ₁₆ H ₂₈ O	C ₁₆ H ₂₈ O
Molecular Weight	236.4 g/mol [2]	236.40 g/mol	236 g/mol
Appearance	White Crystals[2]	White flakes	White crystalline powder
Purity	High impact isomer[4]	95.00% min	min 96%
Melting Point	-	74.00 to 75.00 °C[1]	-
Boiling Point	-	120.00 to 121.00 °C @ 1.40 mm Hg[1]	-
Vapour Pressure	0.0013 hPa[2]	-	0.29 Pa at 20°C
Flash Point	-	164 °C (COC)	>100°C
Log Pow	>6.0[2]	-	6.85
Solubility	Soluble in alcohol	-	-
Shelf Life	-	18 months minimum	-
Manufacturing Process	Biotechnology from sugarcane[2]	Synthesis from Sclareol[1]	White biotechnology
Sustainability	100% renewable carbon, readily biodegradable[5]	Natural, vegetable, and renewable origin[1]	100% renewable carbon, readily biodegradable

Experimental Protocols for Performance Evaluation

To quantitatively assess the performance of different (-)-**Ambroxide** trade names, a standardized sensory analysis protocol is essential. The following methodology outlines a

comprehensive approach to evaluating key olfactory parameters.

Objective:

To compare the olfactory performance of **(-)-Ambroxide** trade names (Ambrofix, Ambroxan) in terms of odor profile, intensity, substantivity (longevity), and diffusion.

Materials:

- Samples of Ambrofix, Ambroxan, and a control **(-)-Ambroxide** standard of known purity.
- Odorless solvent (e.g., dipropylene glycol or ethanol).
- Glass vials with PTFE-lined caps.
- Olfactory smelling strips.
- A panel of trained sensory analysts (minimum of 8-10 panelists).
- A controlled environment sensory evaluation booth with consistent temperature, humidity, and airflow.

Procedure:

- Sample Preparation:
 - Prepare 1% and 5% dilutions of each **(-)-Ambroxide** sample in the chosen solvent.
 - Label the vials with random three-digit codes to blind the panelists to the sample identity.
- Odor Profile and Intensity Assessment:
 - Dip smelling strips into each diluted sample to a depth of 1 cm.
 - Present the smelling strips to the panelists in a randomized order.
 - Panelists will evaluate the odor profile of each sample, providing descriptive terms (e.g., ambery, woody, musky, sweet).

- Panelists will rate the odor intensity on a labeled magnitude scale (LMS) from 0 (no odor) to 100 (extremely strong).
- Substantivity (Longevity) Evaluation:
 - Prepare a new set of dipped smelling strips as described above.
 - Place the strips on a rack in the controlled environment booth.
 - Panelists will evaluate the odor intensity of each strip at predetermined time intervals (e.g., 1, 4, 8, 24, and 48 hours).
 - The decline in odor intensity over time will be plotted to determine the substantivity of each sample.
- Diffusion Assessment:
 - Place a single dipped smelling strip of each sample in separate, identical, sealed containers of a known volume.
 - After a set period (e.g., 30 minutes), panelists will open the containers and rate the odor intensity within the headspace.
 - This provides a measure of the material's volatility and ability to fill a space with its scent.

Data Analysis:

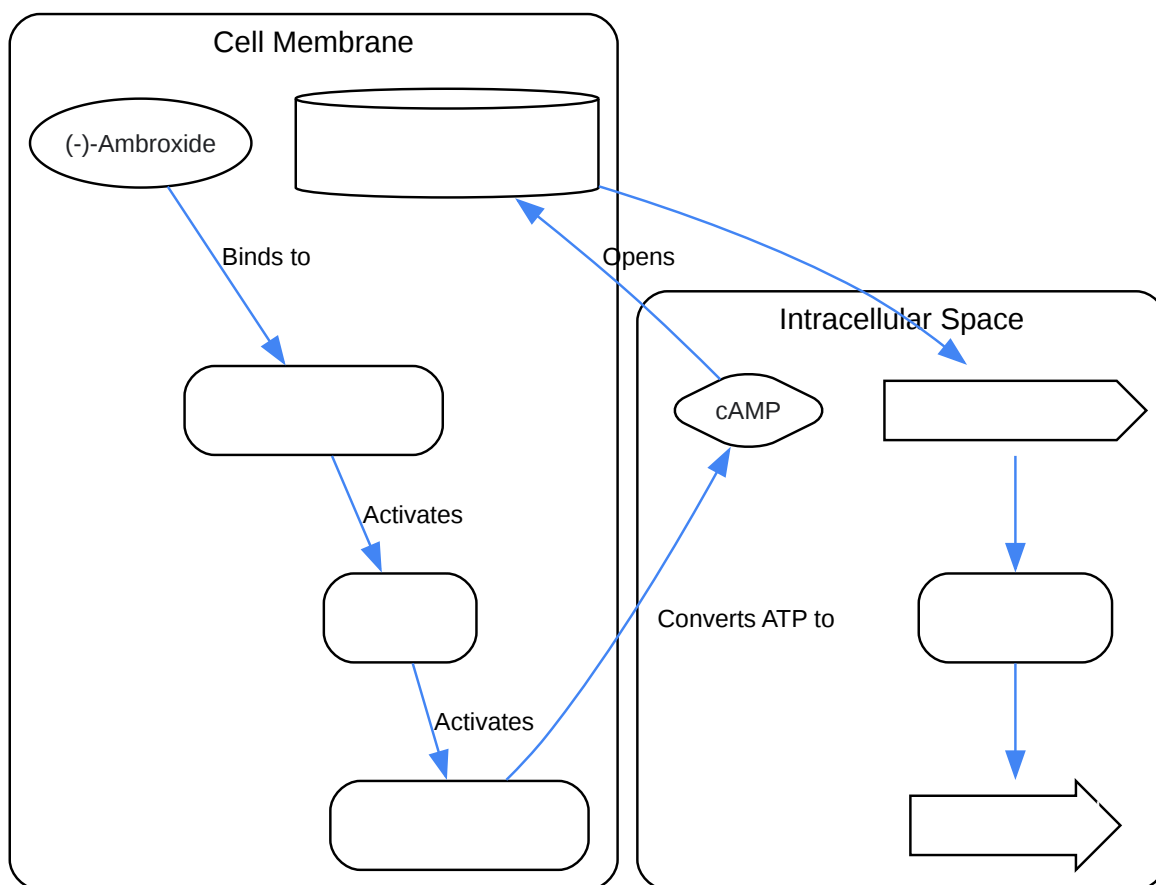
- Analyze the descriptive data to create odor profile maps for each sample.
- Use statistical methods (e.g., ANOVA) to determine if there are significant differences in the mean intensity, substantivity, and diffusion ratings between the samples.

Mandatory Visualizations

Olfactory Signaling Pathway of (-)-Ambroxide

The perception of **(-)-Ambroxide** is initiated by its binding to a specific olfactory receptor, OR7A17.^[6] This interaction triggers a downstream signaling cascade, leading to the

generation of a neural signal that is interpreted by the brain as the characteristic ambergris scent. The following diagram illustrates this pathway.

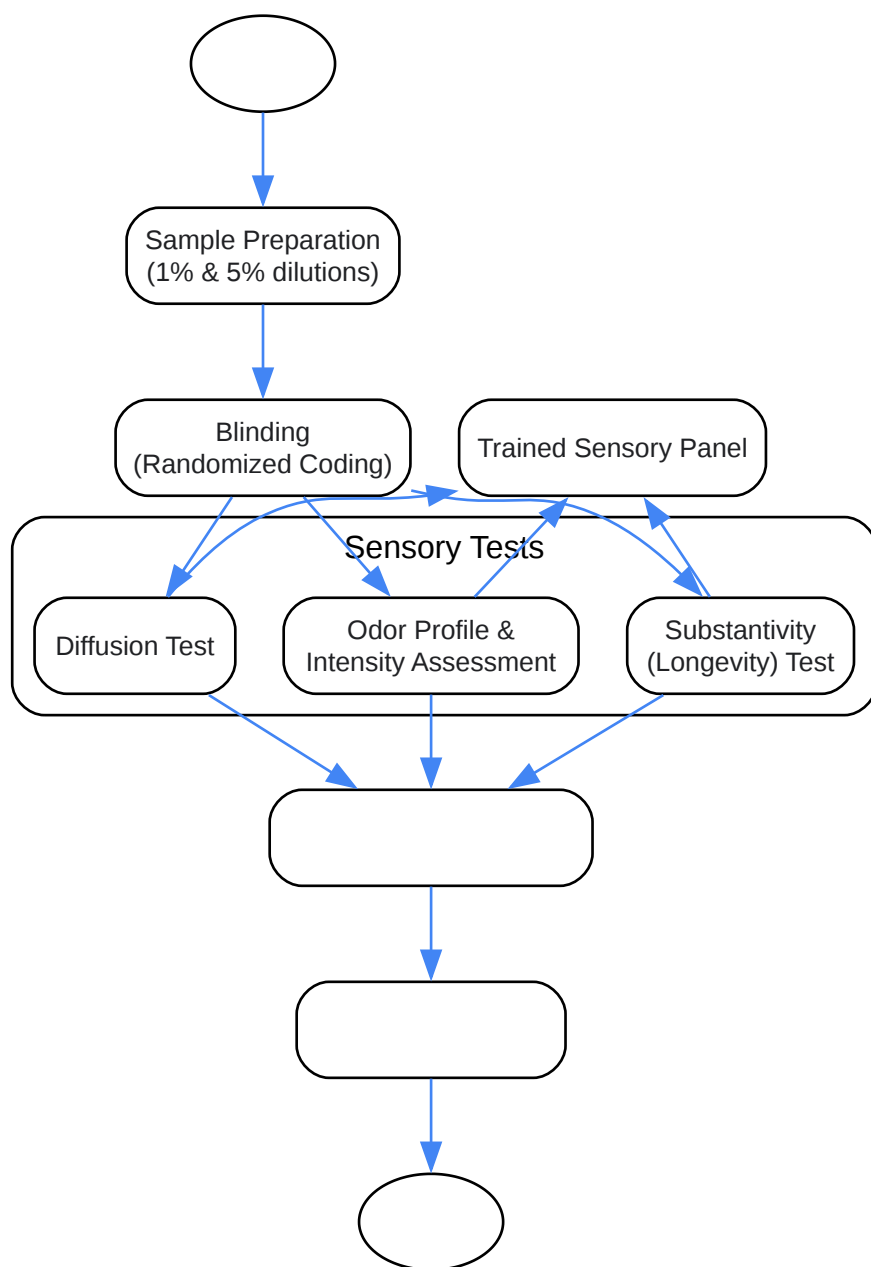


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Caption: **(-)-Ambroxide** olfactory signal transduction pathway.

Experimental Workflow for Sensory Analysis

The following diagram outlines the logical flow of the experimental protocol for the comparative sensory analysis of **(-)-Ambroxide** trade names.



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Caption: Workflow for comparative sensory analysis.

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